

In-Depth Technical Guide: Tert-butyl 4-iodopiperidine-1-carboxylate

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Compound of Interest

Compound Name: *Tert-butyl 4-iodopiperidine-1-carboxylate*

Cat. No.: *B1311319*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tert-butyl 4-iodopiperidine-1-carboxylate**, a key building block in modern medicinal chemistry. This document outlines its chemical and physical properties, provides detailed experimental protocols for its use, and illustrates its role in synthetic chemistry through logical workflow diagrams.

Core Chemical Data

Tert-butyl 4-iodopiperidine-1-carboxylate, a valuable reagent in the synthesis of novel therapeutics, is registered under CAS Number 301673-14-3.[1][2][3][4] This white to pale brown crystalline powder or low-melting solid is instrumental in the introduction of the 4-iodopiperidine moiety in a protected form.[5]

Physicochemical Properties

A summary of the key physicochemical properties of **Tert-butyl 4-iodopiperidine-1-carboxylate** is presented in the table below. These properties are critical for its handling, storage, and application in chemical reactions.

Property	Value	Reference
CAS Number	301673-14-3	[1][2][3]
Molecular Formula	C ₁₀ H ₁₈ INO ₂	[3][5]
Molecular Weight	311.16 g/mol	[3][5]
Melting Point	35-38 °C	[5]
Boiling Point	318.8±35.0 °C (Predicted)	[5]
Density	1.50±0.1 g/cm ³ (Predicted)	[5]
Solubility	Slightly soluble in water; Soluble in methanol	[5]
Appearance	White to pale brown crystalline powder or low melting solid	[5]
Storage	Keep in a dark place, sealed in dry, at 2-8°C	[5]

Synonyms

This compound is also known by several synonyms, which are important to recognize in the literature:

- 1-Boc-4-iodopiperidine[5]
- N-Boc-4-iodopiperidine[5]
- tert-butyl 4-iodo-1-piperidinecarboxylate[1]
- 1-(TERT-BUTOXYCARBONYL)-4-iodoPIPERIDINE[5]

Experimental Protocols

The following sections detail generalized experimental protocols for the use of **Tert-butyl 4-iodopiperidine-1-carboxylate** in common synthetic transformations. Researchers should adapt these methods to their specific substrates and reaction scales.

General Procedure for Nucleophilic Substitution

This protocol outlines a typical procedure for the displacement of the iodide with a nucleophile, a common application for this reagent.

Materials:

- **Tert-butyl 4-iodopiperidine-1-carboxylate**
- Nucleophile (e.g., an amine, thiol, or alkoxide)
- Aprotic polar solvent (e.g., DMF, DMSO, or acetonitrile)
- Base (e.g., K_2CO_3 , CS_2CO_3 , or Et_3N)
- Inert gas (e.g., Nitrogen or Argon)
- Standard laboratory glassware and stirring apparatus
- Purification supplies (e.g., silica gel for chromatography)

Procedure:

- To a solution of **Tert-butyl 4-iodopiperidine-1-carboxylate** (1.0 eq) in the chosen solvent, add the nucleophile (1.0-1.5 eq) and the base (1.5-2.0 eq).
- The reaction mixture is stirred under an inert atmosphere at a temperature ranging from room temperature to elevated temperatures (e.g., 80-100 °C), depending on the reactivity of the nucleophile.
- Monitor the reaction progress by a suitable technique (e.g., TLC or LC-MS).
- Upon completion, the reaction is quenched with water and the product is extracted with an appropriate organic solvent (e.g., ethyl acetate or dichloromethane).
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.

- The crude product is purified by column chromatography on silica gel to afford the desired substituted piperidine derivative.

Boc-Deprotection Protocol

This protocol describes the removal of the tert-butoxycarbonyl (Boc) protecting group, a necessary step in many synthetic routes.

Materials:

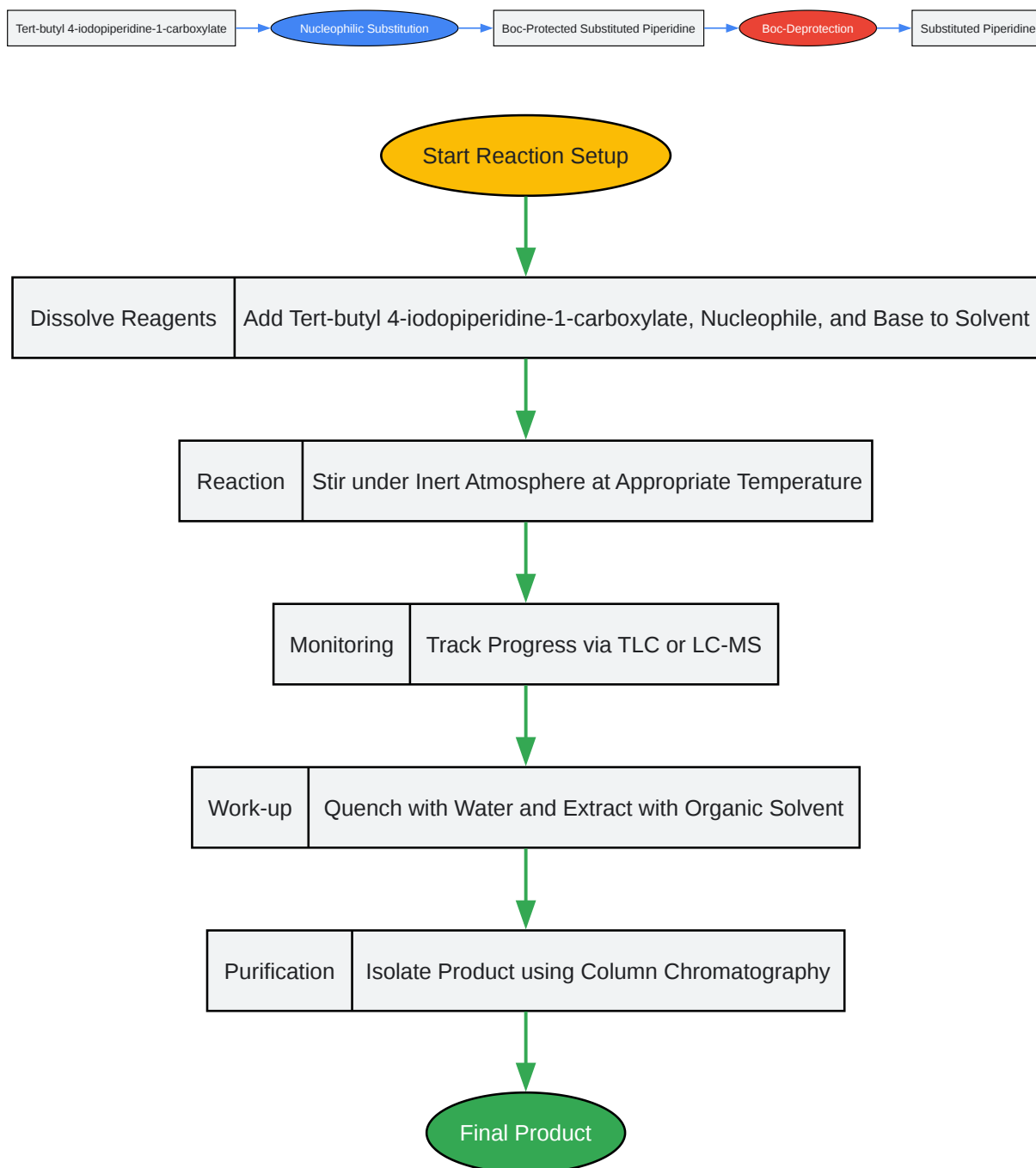
- Boc-protected piperidine derivative
- Strong acid (e.g., Trifluoroacetic acid (TFA) or Hydrochloric acid (HCl) in an organic solvent)
- Organic solvent (e.g., Dichloromethane (DCM) or 1,4-Dioxane)
- Base for neutralization (e.g., saturated sodium bicarbonate solution)
- Standard laboratory glassware

Procedure:

- Dissolve the Boc-protected piperidine derivative in the chosen organic solvent.
- Add the strong acid (typically in excess, e.g., 20-50% v/v TFA in DCM, or a saturated solution of HCl in 1,4-dioxane).
- Stir the reaction mixture at room temperature.
- Monitor the reaction progress by TLC or LC-MS until the starting material is fully consumed.
- Concentrate the reaction mixture under reduced pressure to remove the excess acid and solvent.
- The resulting salt can be used directly or neutralized by the addition of a base to yield the free piperidine.

Logical and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the logical flow of synthetic transformations involving **Tert-butyl 4-iodopiperidine-1-carboxylate**.



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References

- 1. tert-Butyl 4-iodopiperidine-1-carboxylate | 301673-14-3 [sigmaaldrich.com]
- 2. tert-Butyl 4-iodopiperidine-1-carboxylate | 301673-14-3 [sigmaaldrich.com]
- 3. tert-Butyl 4-iodopiperidine-1-carboxylate [oakwoodchemical.com]
- 4. 301673-14-3|tert-Butyl 4-iodopiperidine-1-carboxylate|BLD Pharm [bldpharm.com]
- 5. N-Boc-4-iodopiperidine | 301673-14-3 [chemicalbook.com]
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Phone: (601) 213-4426

Email: info@benchchem.com